

Piperalin Demonstrates Efficacy in Controlling Powdery Mildew in Greenhouse Ornamentals

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Compound of Interest

Compound Name: *Piperalin*

Cat. No.: *B166651*

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A comprehensive review of available research and field trial data indicates that **Piperalin**, commercially known as Pipron, is an effective fungicide for the control of powdery mildew on a variety of ornamental plants grown in commercial greenhouses. Its primary strength lies in its curative or eradicant properties, meaning it can halt existing powdery mildew infections.

A notable study conducted by Michigan State University evaluated the efficacy of several fungicides, including **Piperalin**, for the control of powdery mildew on poinsettia ('Freedom Red'). While the study's summary did not present a direct statistical comparison in tabular form, it highlighted that several fungicides provided "outstanding control." The research provides valuable qualitative insights into **Piperalin**'s performance relative to other treatments.[1] Active ingredients that have demonstrated good efficacy in published trials for poinsettia powdery mildew include **piperalin**, strobilurins (such as trifloxystrobin, azoxystrobin, and pyraclostrobin), triflumizole, myclobutanil, and triadimefon.[2]

Piperalin is a contact fungicide with no residual activity, making it a valuable tool for integrated pest management (IPM) programs, particularly when disease is already present.[3][4] It is applied as a foliar spray, and thorough coverage of the plant, especially new growth and infected areas, is crucial for its effectiveness. The recommended application rate is typically between 4 to 8 fluid ounces per 100 gallons of water.[3]

Comparative Performance Insights

While direct, side-by-side statistical data from a single field trial is not publicly available in a comprehensive table, the Michigan State University study provides a basis for qualitative comparison. The study categorized several fungicides as providing "outstanding control," while noting that with some other treatments, visible signs of the mildew remained.^[1] This suggests that **Piperalin**, when used appropriately, is a reliable option for eradicating powdery mildew infections on ornamentals.

For a comprehensive understanding of **Piperalin**'s performance, the following table summarizes its key characteristics in comparison to other commonly used fungicide classes for powdery mildew control.

Feature	Piperalin (Pipron)	Strobilurins (e.g., Azoxystrobin, Pyraclostrobin)	Triazoles (e.g., Myclobutanil, Tebuconazole)
Primary Use	Eradicant/Curative	Preventative and Curative	Preventative and Curative
Mode of Action	Sterol biosynthesis inhibition in membranes	Quinone outside inhibitors (QoI)	Demethylation inhibitors (DMI)
Residual Activity	No	Yes	Yes
Common Target	Powdery Mildew on Greenhouse Ornamentals	Broad-spectrum fungal diseases	Broad-spectrum fungal diseases
Resistance Risk	Low (no evidence of resistance reported over 20 years of use) ^[3]	Medium to High	Medium to High

Experimental Protocols

The following is a generalized experimental protocol for evaluating the efficacy of fungicides for powdery mildew control on ornamentals, based on common practices described in the available literature.

Objective: To evaluate the efficacy of **Piperalin** and other fungicides in controlling powdery mildew on a selected ornamental plant species.

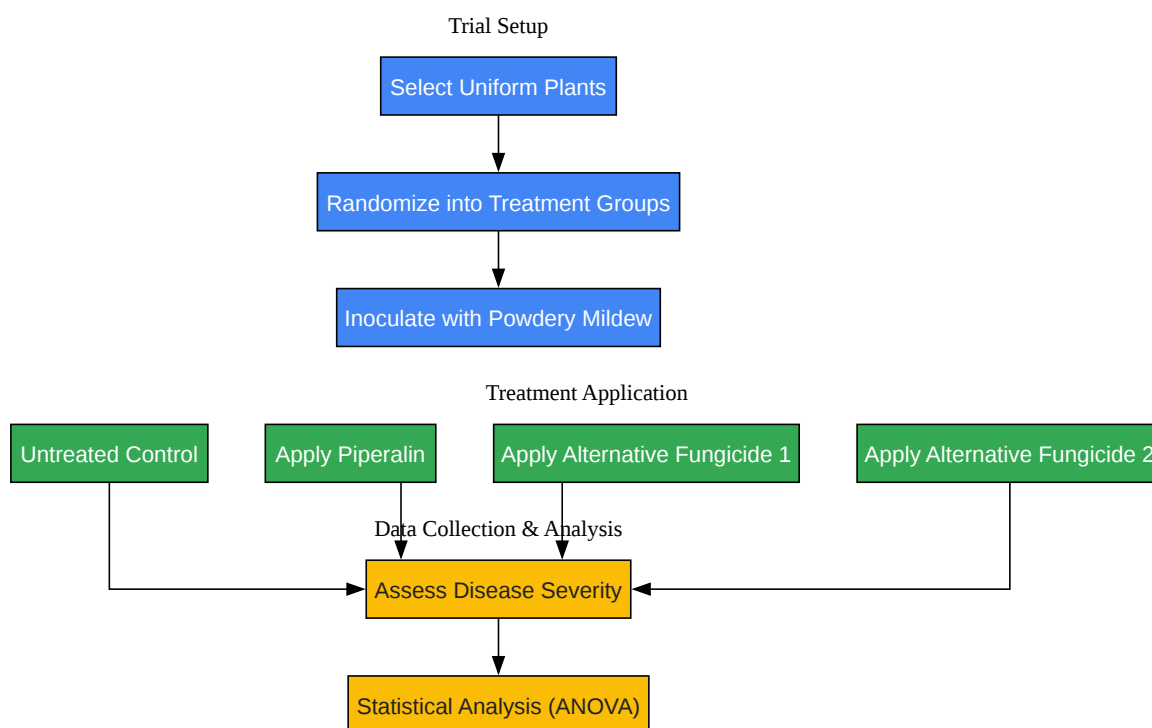
Materials and Methods:

- Plant Material: Uniform, healthy potted plants of a susceptible ornamental variety (e.g., Poinsettia 'Freedom Red', Rose 'Mary DeVore') are selected for the trial.
- Experimental Design: A randomized complete block design is typically used, with a specified number of replicate plants per treatment.
- Inoculation: Plants are artificially inoculated with a suspension of powdery mildew conidia to ensure uniform disease pressure. In some trials, heavily infected "spreader" plants are placed among the experimental units.[\[1\]](#)
- Treatments:
 - Untreated Control (water spray)
 - **Piperalin** (Pipron) at the recommended label rate.
 - Alternative Fungicide 1 (e.g., a strobilurin) at its label rate.
 - Alternative Fungicide 2 (e.g., a triazole) at its label rate.
- Application: Fungicides are applied as a foliar spray until runoff, ensuring thorough coverage of all plant surfaces. Applications are typically made at regular intervals (e.g., every 7-14 days) as specified by the product labels.
- Data Collection: Disease severity is assessed at regular intervals after the first application. This is often done using a rating scale (e.g., 0-5 or 0-10) where 0 represents no disease and the highest number represents severe infection. The percentage of leaf area covered by powdery mildew is also a common metric.
- Statistical Analysis: The collected data is subjected to Analysis of Variance (ANOVA) to determine if there are significant differences between the treatment means. A post-hoc test,

such as Tukey's HSD, is often used to separate the means and identify which treatments are statistically different from each other.

Visualizing the Process and Pathways

To better understand the workflow of a typical fungicide efficacy trial and the mode of action of **Piperalin**, the following diagrams are provided.



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Caption: Workflow of a typical fungicide efficacy field trial.



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References

- 1. hortscans.ces.ncsu.edu [hortscans.ces.ncsu.edu]
- 2. e-gro.org [e-gro.org]
- 3. Pipron | SePRO Corporation [sepro.com]
- 4. sepro.com [sepro.com]
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